

The Solubility of Octyl Hexanoate in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: Octyl hexanoate

Cat. No.: B1596575

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Introduction

Octyl hexanoate ($C_{14}H_{28}O_2$), a fatty acid ester, is a colorless to pale yellow liquid recognized for its characteristic fruity aroma.[1] Beyond its applications in the fragrance and flavor industries, its physicochemical properties, particularly its solubility, are of significant interest in various scientific domains, including pharmaceuticals and material science.[1] In drug development, for instance, understanding the solubility of ester-based compounds is crucial for formulation, as it influences dissolution rates and bioavailability. This technical guide provides a comprehensive overview of the solubility of **octyl hexanoate** in organic solvents, addresses the current limitations in available quantitative data, and presents a detailed experimental protocol for its determination.

Octyl hexanoate's molecular structure, characterized by a non-polar octyl chain and a moderately polar hexanoate group, dictates its solubility behavior. Following the principle of "like dissolves like," it is readily soluble in non-polar organic solvents while exhibiting limited solubility in polar solvents such as water.[1] The estimated aqueous solubility of **octyl hexanoate** is approximately 0.3631 mg/L at 25°C, highlighting its hydrophobic nature.

While extensive quantitative solubility data for **octyl hexanoate** across a wide range of organic solvents is not readily available in published literature, this guide compiles known qualitative information and presents data for structurally similar, shorter-chain esters to provide valuable insights into its expected solubility profile.

Physicochemical Properties of Octyl Hexanoate

A summary of the key physicochemical properties of **octyl hexanoate** is presented in Table 1.

Property	Value	Reference
Molecular Formula	C ₁₄ H ₂₈ O ₂	[1]
Molecular Weight	228.37 g/mol	[1]
Appearance	Colorless to pale yellow liquid	[1]
Boiling Point	274.00 to 275.00 °C @ 760.00 mm Hg	
Melting Point	-28.00 °C	
Density	0.850 to 0.856 g/cm ³ @ 25.00 °C	
logP (o/w)	5.880 (estimated)	
Aqueous Solubility	0.3631 mg/L @ 25 °C (estimated)	

Solubility Data

Qualitative Solubility of Octyl Hexanoate

Octyl hexanoate is generally described as being soluble in alcohol and other organic solvents. [1] Its non-polar character, owing to the long alkyl chains, makes it miscible with hydrocarbons and other non-polar solvents.

Quantitative Solubility of Structurally Similar Esters

In the absence of specific quantitative data for **octyl hexanoate**, the solubility of shorter-chain hexanoate esters, methyl hexanoate and ethyl hexanoate, can provide an indication of the expected trends. It is important to note that the longer octyl chain in **octyl hexanoate** will generally lead to lower solubility in polar solvents and higher solubility in non-polar solvents compared to its methyl and ethyl counterparts.

Table 2: Solubility of Methyl Hexanoate and Ethyl Hexanoate in Various Solvents

Solute	Solvent	Temperature (°C)	Solubility	Reference
Methyl Hexanoate	Water	20	1.33 mg/mL	[2]
Chloroform	25	100 mg/mL (clear)		
Ethyl Hexanoate	Water	25	Insoluble	
Ethanol	25	Soluble		

Experimental Protocol for Determining the Solubility of Octyl Hexanoate

The following is a detailed methodology for the gravimetric determination of the solubility of **octyl hexanoate** in an organic solvent. This method is widely applicable and can be adapted for various solute-solvent systems.

Principle

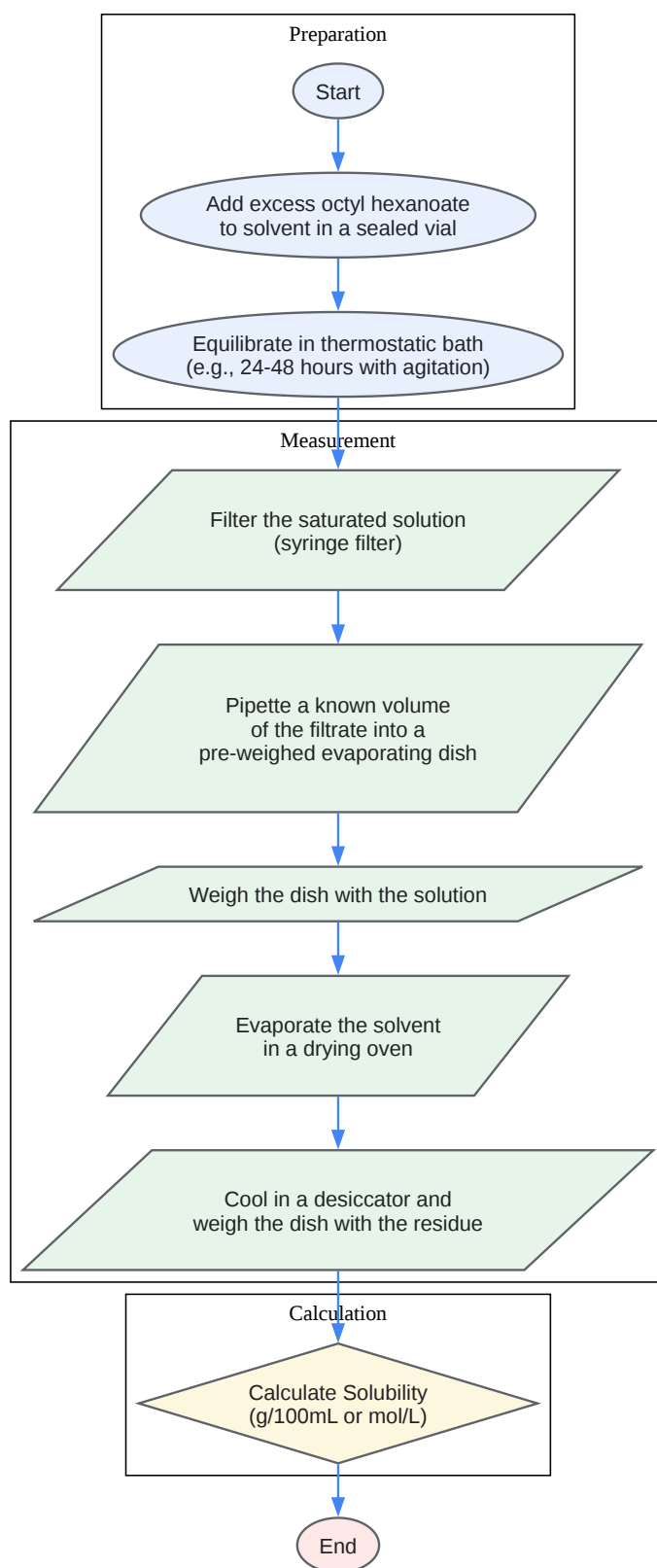
The gravimetric method involves preparing a saturated solution of the solute (**octyl hexanoate**) in a specific solvent at a constant temperature. A known volume or mass of the saturated solution is then carefully evaporated to dryness, and the mass of the remaining solute is determined. From these measurements, the solubility can be calculated and expressed in various units, such as g/100 mL or mol/L.

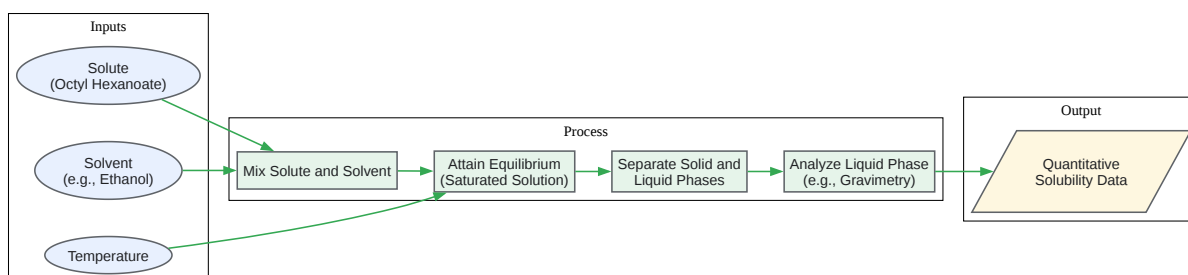
Materials and Apparatus

- **Octyl hexanoate** (high purity)
- Selected organic solvents (analytical grade)
- Analytical balance (± 0.0001 g)
- Thermostatic water bath or incubator

- Calibrated volumetric flasks and pipettes
- Glass vials with screw caps
- Syringe filters (e.g., 0.45 μm PTFE)
- Evaporating dish or watch glass
- Drying oven
- Desiccator

Experimental Workflow





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References

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- 2. Methyl hexanoate - Wikipedia [en.wikipedia.org]
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